

# Independent Validation of Elatol's Antitumor Effects: A Comparative Guide

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## Compound of Interest

Compound Name: *Elatol*

Cat. No.: B1200643

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**Elatol**, a halogenated sesquiterpene derived from the red algae Laurencia, has emerged as a promising natural compound with potent antitumor properties. This guide provides an objective comparison of **Elatol**'s performance against other established and investigational anticancer agents, supported by experimental data. It is intended for researchers, scientists, and drug development professionals seeking to evaluate the therapeutic potential of **Elatol**.

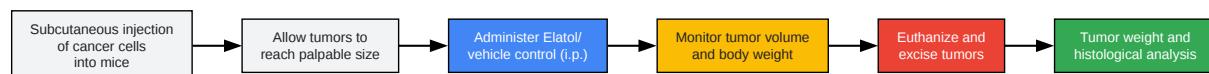
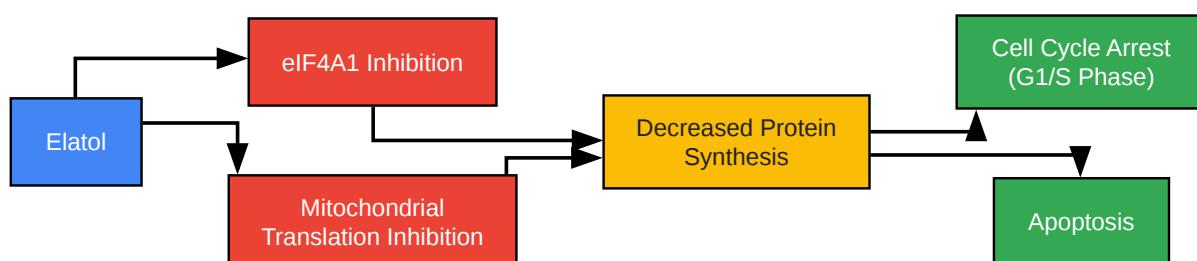
## Comparative Analysis of In Vitro Cytotoxicity

The antitumor activity of **Elatol** and its comparators has been evaluated across a range of human cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) and half-maximal cytotoxic concentration (CC<sub>50</sub>) values, providing a quantitative measure of their potency. It is important to note that direct comparison of these values should be approached with caution, as experimental conditions such as incubation times and specific assays used may vary between studies.

Compound	Cell Line	Cancer Type	IC50/CC50 ( $\mu$ M)	Reference(s)
Elatol	A549	Non-Small Cell Lung Cancer	6.24	[1]
RD	Rhabdomyosarcoma		14.24	
Silvestrol	HT-29	Colon Cancer	0.0007 - 0.004	[2][3]
PC-3	Prostate Cancer	~0.06		[4]
A549	Non-Small Cell Lung Cancer	0.00942		[3]
MCF-7	Breast Cancer	~0.003		[5]
T-47D	Breast Cancer	~0.001		[5]
MV4-11	Acute Myeloid Leukemia	0.0027 - 0.011		[2][6][7][8]
U87	Glioblastoma	0.013		[9]
U251	Glioblastoma	0.023		[9]
Tigecycline	HepG2	Hepatocellular Carcinoma	1.723	[10]
Huh7	Hepatocellular Carcinoma	7.695		[10]
A375	Melanoma	7.24 - 82.0		[11][12][13]
COLO 829	Melanoma	19.2 - 91.5		[12]
MCF-7	Breast Cancer	10 - 25		[14]
T-47D	Breast Cancer	10 - 25		[14]

## Mechanism of Action: Signaling Pathways

**Elatol** exerts its antitumor effects through a multi-faceted mechanism of action, primarily by inhibiting protein synthesis. It targets the eukaryotic initiation factor 4A (eIF4A), a key component of the translation initiation complex, and also disrupts mitochondrial translation. This dual inhibition leads to cell cycle arrest and apoptosis.



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## References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. In Vitro Safety, Off-Target and Bioavailability Profile of the Antiviral Compound Silvestrol - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Antitumor Activity and Mechanism of Action of the Cyclopenta[b]benzofuran, Silvestrol - PMC [pmc.ncbi.nlm.nih.gov]
- 5. eIF4A Inhibitors Suppress Cell-Cycle Feedback Response and Acquired Resistance to CDK4/6 Inhibition in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Silvestrol exhibits significant in vivo and in vitro antileukemic activities and inhibits FLT3 and miR-155 expressions in acute myeloid leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Silvestrol exhibits significant in vivo and in vitro antileukemic activities and inhibits FLT3 and miR-155 expressions in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 8. aacrjournals.org [aacrjournals.org]
- 9. The eIF4A Inhibitor Silvestrol Blocks the Growth of Human Glioblastoma Cells by Inhibiting AKT/mTOR and ERK1/2 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Tigecycline causes loss of cell viability mediated by mitochondrial OXPHOS and RAC1 in hepatocellular carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Antibiotic drug tigecycline inhibits melanoma progression and metastasis in a p21CIP1/Waf1-dependent manner - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The Assessment of Anti-Melanoma Potential of Tigecycline—Cellular and Molecular Studies of Cell Proliferation, Apoptosis and Autophagy on Amelanotic and Melanotic Melanoma Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
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